

A Comparative Guide to the Limit of Detection and Quantification for Posaconazole

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Compound of Interest

Compound Name: *O-Benzyl Posaconazole-4-hydroxyphenyl-d4*

Cat. No.: *B131116*

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For researchers, scientists, and professionals in drug development, the accurate measurement of posaconazole concentrations is critical for pharmacokinetic studies, therapeutic drug monitoring, and quality control. This guide provides a comparative overview of the limit of detection (LOD) and limit of quantification (LOQ) for posaconazole across various analytical methods, supported by experimental data and detailed protocols.

Quantitative Data Summary

The sensitivity of an analytical method is determined by its LOD, the lowest concentration of an analyte that can be reliably detected, and its LOQ, the lowest concentration that can be quantitatively determined with acceptable precision and accuracy.^[1] The following table summarizes the LOD and LOQ values for posaconazole obtained by different analytical techniques as reported in various studies.

Analytical Method	Matrix	LOD	LOQ	Reference
HPLC-UV	Bulk and Marketed Dosage Form	0.24 µg/mL	0.74 µg/mL	[1]
HPLC-UV	Pharmaceutical Formulation	0.09 µg/mL	0.27 µg/mL	[2]
HPLC-UV	Low-Volume Plasma	-	50 ng/mL	[3]
HPLC with Fluorescence Detection (HPLC-FL)	Human Plasma/Serum	~0.04 µg/mL	0.1 µg/mL	[4]
LC-MS/MS	Human Plasma	-	2 ng/mL	[5]
LC-MS/MS	Human Plasma	-	5.00 ng/mL	[6]
UPLC-MS/MS	Plasma	-	0.014 µg/mL	[7]
HPLC-UV	Dog Serum	-	0.05 µg/mL	[8]

Experimental Protocols

Detailed methodologies are crucial for reproducing and comparing analytical results. Below are summaries of experimental protocols used to determine the LOD and LOQ of posaconazole.

1. High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

- Objective: To develop and validate an HPLC method for the quantification of posaconazole in bulk and marketed dosage forms.[1]
- Instrumentation: Shimadzu HPLC or equivalent system with a UV-Vis detector.[1][9]
- Chromatographic Conditions:

- Column: Phenomenex Hyperclone C18 Column or Zorbax SBC18 (250x4.6 mm, 5.0µm).
[\[1\]](#)[\[9\]](#)
- Mobile Phase: A mixture of methanol and acetonitrile in varying ratios, with a buffer solution (e.g., sodium dihydrogen phosphate monohydrate adjusted to pH 3.5).
[\[1\]](#)[\[9\]](#)
- Flow Rate: Typically 1.0 to 1.2 mL/min.
[\[8\]](#)[\[9\]](#)
- Detection Wavelength: 262 nm.
[\[1\]](#)[\[9\]](#)
- Injection Volume: 10-20 µL.
[\[1\]](#)[\[9\]](#)
- Sample Preparation:
 - A stock solution of posaconazole is prepared by accurately weighing and dissolving the standard in a suitable solvent like acetonitrile or methanol.
[\[1\]](#)[\[8\]](#)
 - Working solutions are prepared by diluting the stock solution to the desired concentrations for linearity studies.
[\[1\]](#)
- LOD and LOQ Determination: The LOD and LOQ are calculated based on the standard deviation of the response and the slope of the calibration curve, or determined as 3.3 and 10 times the ratio of the standard deviation of the intercept to the slope of the calibration curve, respectively.
[\[1\]](#)[\[2\]](#)

2. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

- Objective: To establish a sensitive method for determining posaconazole concentrations in human plasma.
[\[5\]](#)
- Instrumentation: A liquid chromatography system coupled with a tandem mass spectrometer (e.g., Sciex/API3000).
[\[5\]](#)
- Chromatographic Conditions:
 - Mobile Phase: A mixture of acetonitrile, water, and formic acid (e.g., 55:45:0.1, v/v/v).
[\[5\]](#)
 - Flow Rate: 0.25 mL/min.
[\[5\]](#)

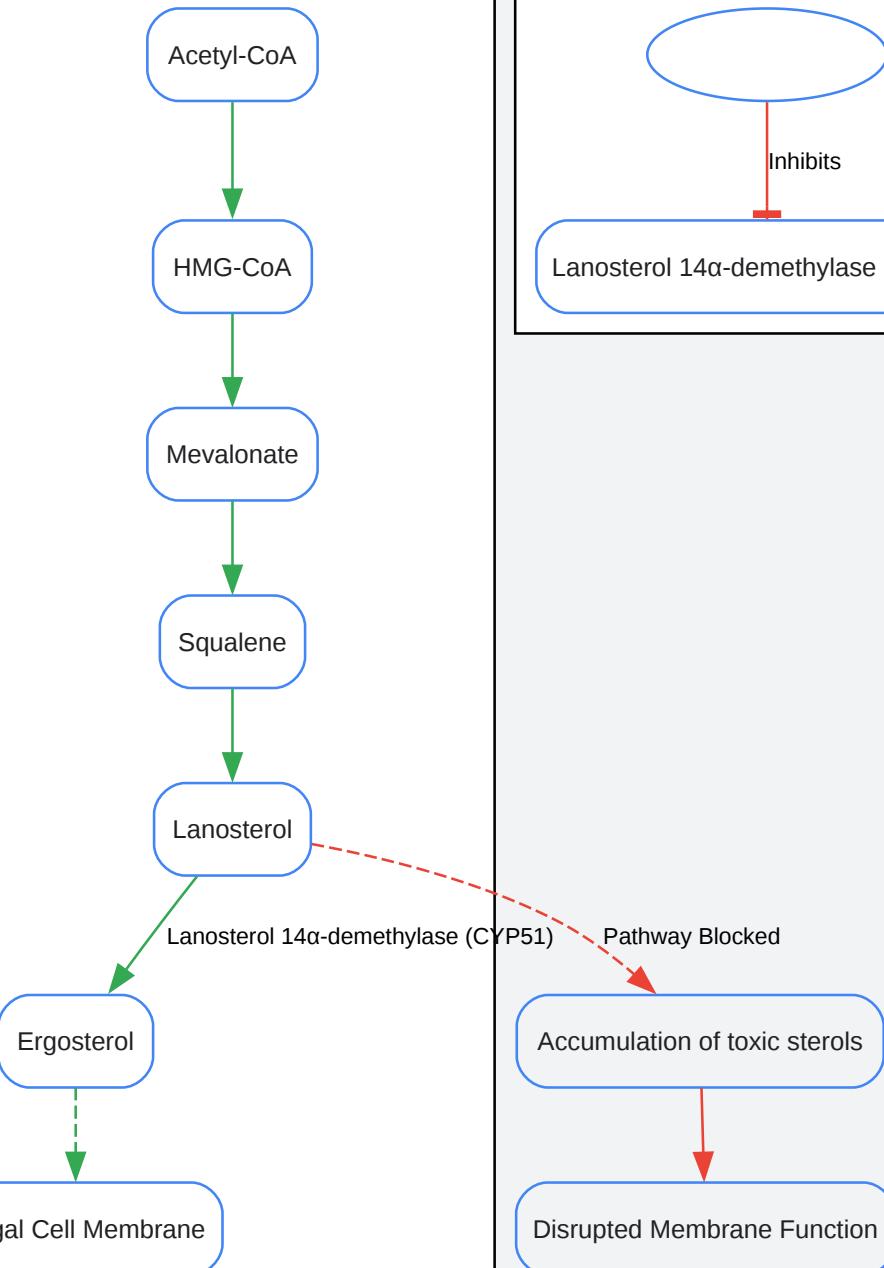
- Internal Standard: Posaconazole-d4.[5]
- Sample Preparation:
 - Plasma samples are prepared by protein precipitation using acetonitrile.[5]
 - The supernatant is then injected into the LC-MS/MS system.[5]
- LOD and LOQ Determination: The lower limit of quantification (LLOQ) is determined as the lowest concentration on the calibration curve that can be measured with acceptable accuracy and precision.[5][10]

Visualizations

Mechanism of Action of Posaconazole

Posaconazole is a triazole antifungal agent that works by inhibiting the enzyme lanosterol 14 α -demethylase (CYP51), which is crucial for the synthesis of ergosterol, a vital component of the fungal cell membrane.[11][12][13] This inhibition disrupts the integrity and function of the fungal cell membrane, leading to cell death.[11]

Ergosterol Biosynthesis Pathway in Fungi



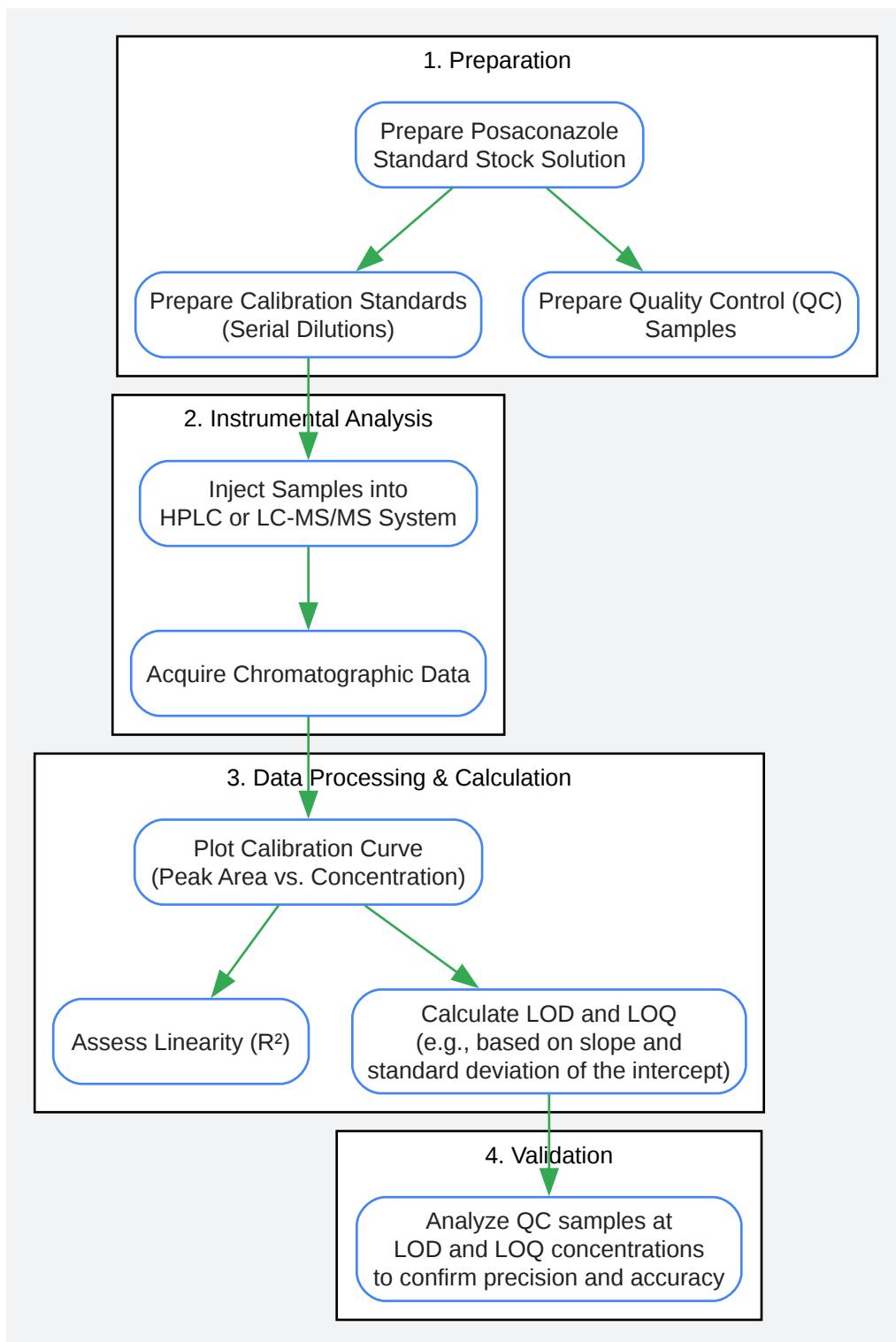
Mechanism of Posaconazole

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Caption: Mechanism of action of posaconazole in inhibiting ergosterol synthesis.

Experimental Workflow for LOD/LOQ Determination

The following diagram illustrates a generalized workflow for determining the LOD and LOQ of posaconazole using a chromatographic method.



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Caption: Generalized workflow for LOD and LOQ determination of posaconazole.

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